

# Tert-butyl (4-hydroxyphenyl)carbamate CAS number and safety data

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## Compound of Interest

Compound Name: *Tert-butyl (4-hydroxyphenyl)carbamate*

Cat. No.: *B153034*

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## Technical Guide: Tert-butyl (4-hydroxyphenyl)carbamate

CAS Number: 54840-15-2

This technical guide provides a comprehensive overview of **tert-butyl (4-hydroxyphenyl)carbamate**, a key reagent in synthetic organic chemistry, particularly in the field of peptide synthesis. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical properties, safety data, experimental protocols, and its application in biochemical workflows.

## Chemical and Physical Properties

**Tert-butyl (4-hydroxyphenyl)carbamate**, also known as N-Boc-4-hydroxyaniline, is a white to off-white crystalline solid. Its primary application lies in its role as a protective agent for the amino group of 4-aminophenol, facilitating various chemical transformations where the reactivity of the amine needs to be temporarily masked.

Table 1: Physical and Chemical Properties

Property	Value	Reference
CAS Number	54840-15-2	
Molecular Formula	C <sub>11</sub> H <sub>15</sub> NO <sub>3</sub>	[1]
Molecular Weight	209.24 g/mol	[1]
Appearance	White to yellow to orange powder/crystal	
Melting Point	145-146 °C	[1]
Solubility	Insoluble in water.	[2]
Purity	>98.0% (HPLC)	

Table 2: Spectroscopic Data

Type	Data	Reference
<sup>1</sup> H NMR (600 MHz, CDCl <sub>3</sub> )	δ (ppm): 7.18 (d, J=6.9 Hz, 2H), 6.74 (d, J=8.8 Hz, 2H), 6.34 (br, 1H), 5.14 (br, 1H), 1.51 (s, 9H)	[1]
<sup>13</sup> C NMR (101 MHz, CDCl <sub>3</sub> )	δ (ppm): 155.87, 139.03, 128.81, 128.57, 126.40, 79.20, 41.79, 36.23, 28.42	[1]

## Safety and Handling

**Tert-butyl (4-hydroxyphenyl)carbamate** is classified as an irritant. Appropriate personal protective equipment (PPE) should be worn when handling this compound.

Table 3: GHS Hazard and Precautionary Statements

Classification	Code	Statement	Reference
Hazard	H315	Causes skin irritation.	[3]
H319	Causes serious eye irritation.	[3]	
H335	May cause respiratory irritation.	[3]	
Precautionary	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	
P264	Wash skin thoroughly after handling.		
P280	Wear protective gloves/eye protection/face protection.		
P302 + P352	IF ON SKIN: Wash with plenty of water.		
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.		
P362 + P364	Take off contaminated clothing and wash it before reuse.		

#### First Aid Measures:

- Inhalation: Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[4]

- Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[\[4\]](#)
- Eye Contact: Rinse with pure water for at least 15 minutes. Consult a doctor.[\[4\]](#)
- Ingestion: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[\[4\]](#)

## Experimental Protocols

### Synthesis of Tert-butyl (4-hydroxyphenyl)carbamate

This protocol describes the N-tert-butoxycarbonylation of 4-aminophenol.

Materials:

- 4-Aminophenol
- Di-tert-butyl dicarbonate ( $\text{Boc}_2\text{O}$ )
- Triethylamine (TEA) or other suitable base
- Tetrahydrofuran (THF) or other suitable solvent
- Distilled water
- Sodium bicarbonate ( $\text{NaHCO}_3$ ) solution (saturated)
- Brine
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Silica gel for column chromatography
- Solvents for chromatography (e.g., ethyl acetate/hexane mixture)

Procedure:

- In a round-bottom flask, dissolve 4-aminophenol in the chosen solvent (e.g., THF).

- Add the base (e.g., triethylamine) to the solution.[\[5\]](#)
- Add di-tert-butyl dicarbonate (Boc<sub>2</sub>O) to the mixture.[\[5\]](#)
- Stir the reaction mixture at room temperature. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).[\[6\]](#)
- Once the reaction is complete, quench the reaction by adding water.[\[7\]](#)
- Extract the product with a suitable organic solvent (e.g., ethyl acetate).[\[7\]](#)
- Wash the organic layer sequentially with saturated sodium bicarbonate solution and brine.[\[8\]](#)
- Dry the organic layer over anhydrous sodium sulfate and concentrate under reduced pressure.[\[6\]](#)
- Purify the crude product by column chromatography on silica gel using an appropriate solvent system (e.g., a gradient of ethyl acetate in hexane) to afford pure **tert-butyl (4-hydroxyphenyl)carbamate**.[\[8\]](#)

## HPLC Analysis

A general reverse-phase HPLC method can be employed for the analysis of **tert-butyl (4-hydroxyphenyl)carbamate**.

Conditions:

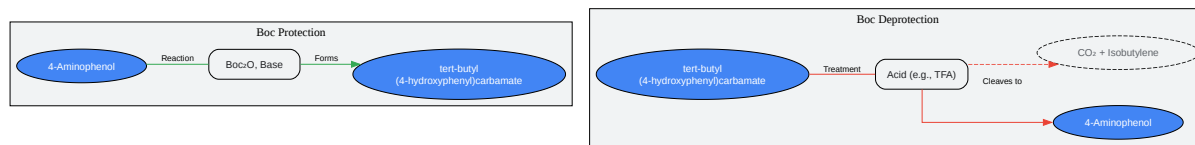
- Column: C18 reverse-phase column
- Mobile Phase: A gradient of acetonitrile and water, with 0.1% trifluoroacetic acid (TFA) as a modifier.
- Detection: UV at a suitable wavelength (e.g., 254 nm).
- Flow Rate: Typically 1 mL/min.
- Injection Volume: 10 µL.

## Application in Peptide Synthesis

The primary utility of **tert-butyl (4-hydroxyphenyl)carbamate** is as a building block where the tert-butyloxycarbonyl (Boc) group serves as a protecting group for the amino functionality. This is a cornerstone of solid-phase peptide synthesis (SPPS).

## Boc Protection and Deprotection in SPPS

The Boc group is stable under basic and nucleophilic conditions but is readily cleaved under acidic conditions, making it an excellent choice for an orthogonal protection strategy in peptide synthesis.<sup>[9]</sup>

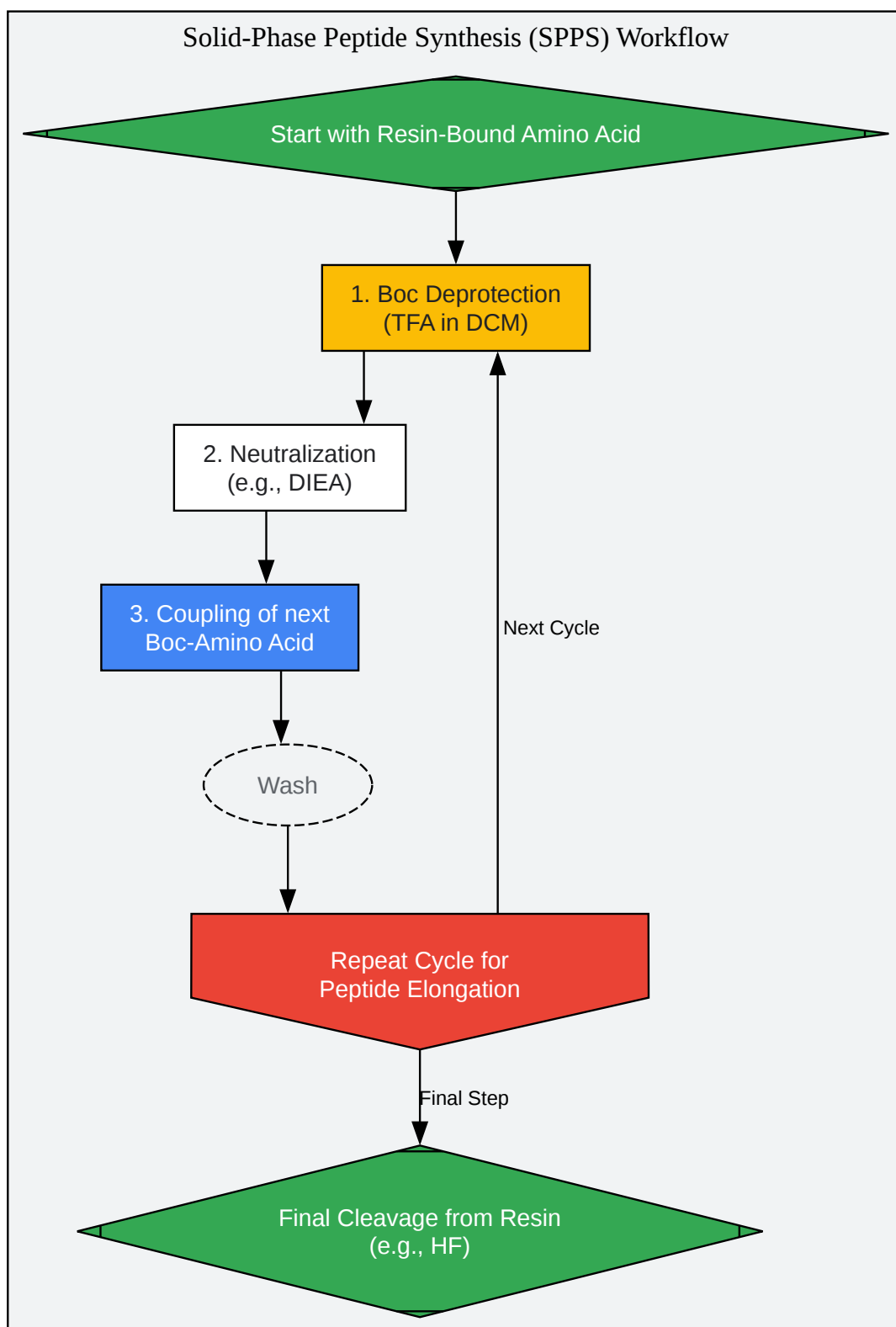


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Caption: Boc protection and deprotection cycle.

## Workflow in Solid-Phase Peptide Synthesis (SPPS)

The following diagram illustrates the general workflow of SPPS utilizing a Boc-protected amino acid derivative.



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Caption: General workflow of Boc-based SPPS.

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